

Solvent Red 195: A Technical Overview of its Properties and Spectroscopic Characterization

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physicochemical properties of **Solvent Red 195**. While specific absorption and emission spectra for this dye are not readily available in the public domain, this document outlines a comprehensive, generalized experimental protocol for determining these key spectroscopic parameters. This guide is intended to equip researchers with the necessary methodology to characterize **Solvent Red 195** and similar dyes in a laboratory setting.

Physicochemical Properties of Solvent Red 195

Solvent Red 195 is a monoazo dye known for its application in coloring a variety of plastics and fibers due to its favorable properties.[1] It is recognized for its bright, bluish-red hue.[1][2] Key characteristics reported for this dye are summarized in the table below.



Property	Value/Description	Source(s)
Color Index Name	Solvent Red 195	[3]
Appearance	Bluish Red Powder	[4]
Chemical Class	Sulphonazo series	[3]
Melting Point	214-216 °C	[2][4]
Heat Resistance in PS	300 °C	[3][4][5]
Light Fastness in PS	Grade 8 (Superior)	[3][4]
Solubility (g/L at 20°C)		
Acetone	1.4	[4][6]
Butyl Acetate	1.3	[4][6]
Methylbenzene	2.7	[4][6]
Dichloromethane	37.1	[6]
Ethyl Alcohol	0.8	[6]
Primary Applications	Coloring for plastics (PS, HIPS, ABS, PC, RPVC, PMMA, SAN, AS, PA6, PET) and fibers.	[1][4][6][7]

Spectroscopic Characterization: A Generalized Protocol

The following section details a standard methodology for determining the absorption and emission spectra of a solvent dye like **Solvent Red 195**.

Experimental Protocol: Absorption and Emission Spectroscopy

Objective: To determine the absorption and emission maxima (λ max), and to acquire the full absorption and emission spectra of **Solvent Red 195** in a specified solvent.



Materials:

- Solvent Red 195
- Spectroscopic grade solvent (e.g., ethanol, acetone, dichloromethane)
- Volumetric flasks (10 mL, 25 mL, 50 mL)
- Micropipettes
- Quartz cuvettes (1 cm path length)
- UV-Visible Spectrophotometer
- Fluorometer

Procedure:

- Stock Solution Preparation:
 - 1. Accurately weigh a small amount (e.g., 1 mg) of **Solvent Red 195** using an analytical balance.
 - 2. Dissolve the dye in a known volume (e.g., 10 mL) of the chosen spectroscopic grade solvent in a volumetric flask to create a concentrated stock solution. Ensure complete dissolution, using sonication if necessary.
- · Working Solution Preparation:
 - Perform a serial dilution of the stock solution to prepare a series of working solutions of varying concentrations. A typical concentration for absorption measurements is in the micromolar (μM) range.
 - 2. For emission measurements, a more dilute solution is often required to avoid inner filter effects.
- Absorption Spectrum Measurement:



- 1. Turn on the UV-Visible spectrophotometer and allow the lamp to warm up for at least 30 minutes.
- 2. Set the desired wavelength range for scanning (e.g., 300-800 nm).
- 3. Use a quartz cuvette filled with the pure solvent as a blank to zero the instrument.
- 4. Rinse the sample cuvette with the working solution before filling it.
- 5. Place the sample cuvette in the spectrophotometer and record the absorption spectrum.
- The wavelength at which the highest absorbance is recorded is the absorption maximum (λmax abs).
- Emission Spectrum Measurement:
 - 1. Turn on the fluorometer and allow the lamp to warm up.
 - 2. Set the excitation wavelength to the determined absorption maximum (λ max abs).
 - 3. Set the emission wavelength scan range to start at a wavelength slightly longer than the excitation wavelength and extend to the desired range (e.g., if λ max abs is 550 nm, scan from 560 nm to 800 nm).
 - 4. Use a cuvette with the pure solvent to record a blank spectrum and subtract it from the sample spectrum.
 - 5. Place the cuvette with the dilute working solution in the fluorometer and record the emission spectrum.
 - The wavelength at which the highest fluorescence intensity is recorded is the emission maximum (λmax em).

Data Analysis:

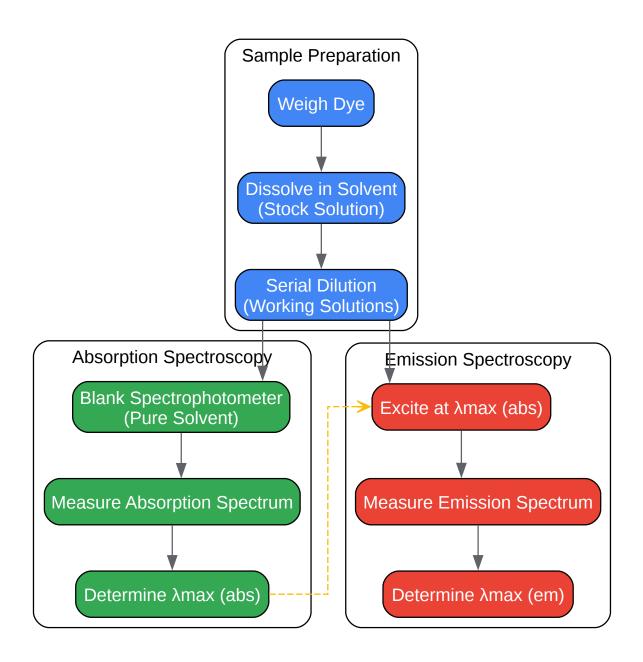
- Plot absorbance versus wavelength to visualize the absorption spectrum.
- Plot fluorescence intensity versus wavelength to visualize the emission spectrum.



The molar absorptivity (ε) can be calculated using the Beer-Lambert law (A = εcl), where A is
the absorbance at λmax abs, c is the molar concentration, and I is the path length of the
cuvette.

Generalized Experimental Workflow

The following diagram illustrates the general workflow for obtaining the absorption and emission spectra of a solvent dye.



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